

Validating PS423 Target Engagement in Cells: A Comparative Guide

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Compound of Interest

Compound Name: PS423

Cat. No.: B15543102

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For researchers, scientists, and drug development professionals, confirming direct target engagement of a therapeutic candidate within a cellular context is a critical step in preclinical validation. This guide provides a comprehensive comparison of experimental methods to validate the target engagement of **PS423**, a potent inhibitor of Protein Tyrosine Phosphatase 1B (PTP-1B), with alternative compounds targeting PTP-1B and the related phosphatase SHP-2.

PS423 is a novel and potent inhibitor of PTP-1B, a key negative regulator of insulin and leptin signaling pathways, making it a therapeutic target for type 2 diabetes and obesity. [cite:]

PS423 has also been shown to inhibit Src homology region 2 domain-containing phosphatase 2 (SHP-2), a protein tyrosine phosphatase involved in cell growth and differentiation signaling pathways. The mechanism of action for **PS423** involves binding to the active site of PTP-1B, which prevents the dephosphorylation of its substrates, leading to enhanced insulin signaling.

This guide outlines the performance of **PS423** in cellular target engagement assays and compares it with other well-characterized inhibitors of PTP-1B (Trodusquemine and DPM-1001) and SHP-2 (SHP099).

Performance Comparison of PTP-1B and SHP-2 Inhibitors

The following table summarizes the biochemical and cellular potency of **PS423** and its alternatives. This data is essential for comparing the on-target efficacy of these compounds in a cellular environment.

Compound	Primary Target	Secondary Target	Biochemical IC50 (PTP-1B)	Biochemical IC50 (SHP-2)	Cellular Target Engagement (EC50/ ΔT_m)
PS423	PTP-1B	SHP-2	56 nM [cite:]	320 nM [cite:]	Data not publicly available
Trodusquemine (MSI-1436)	PTP-1B	-	~1 μ M[1]	-	Not reported in thermal shift assays, but demonstrates target engagement by enhancing insulin receptor phosphorylation in cells.[2]
DPM-1001	PTP-1B	-	100 nM[3][4]	-	Not reported in thermal shift assays, but shows improved insulin and leptin signaling in animal models.[5]
SHP099	SHP-2	-	-	71 nM	EC50 of ~250 nM (p-ERK inhibition); ΔT_m of 4.8°C in a cellular

thermal shift
assay.[\[6\]](#)[\[7\]](#)

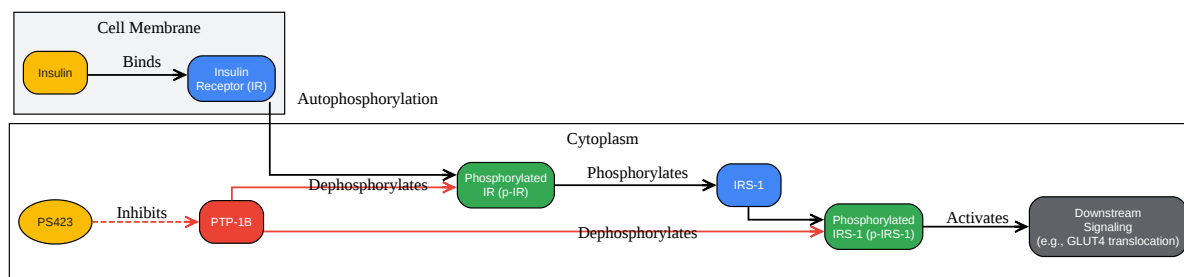
Note: IC50 and EC50 values can vary depending on the specific assay conditions and cell lines used.

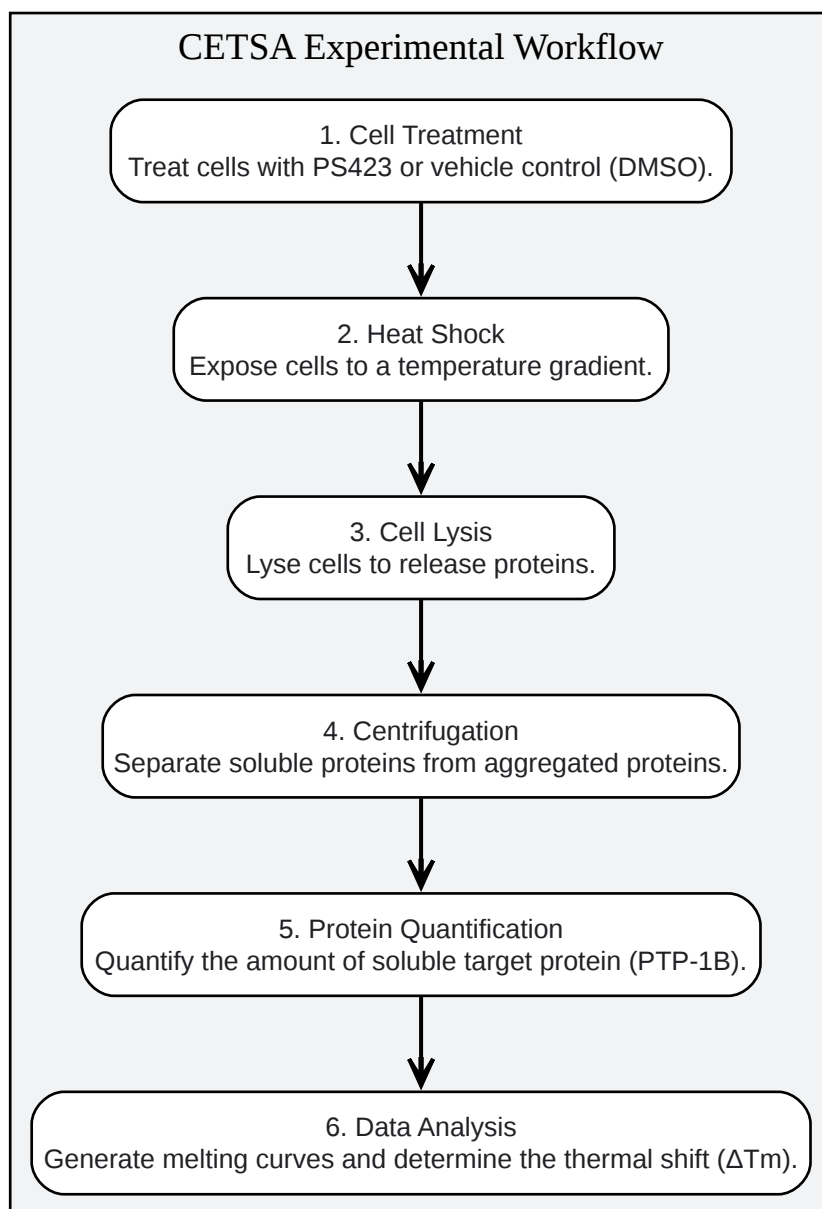
Signaling Pathways and Experimental Workflows

To understand the validation of target engagement, it is crucial to visualize the underlying biological pathways and the experimental procedures used.

PTP-1B Signaling Pathway and Inhibition

PTP-1B negatively regulates the insulin signaling pathway by dephosphorylating the insulin receptor (IR) and its substrate (IRS-1). Inhibition of PTP-1B by compounds like **PS423** blocks this dephosphorylation, leading to prolonged activation of the insulin signaling cascade.





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